

Authoritative Guide: Pentacadmium Chloridetriphosphate Disposal Procedures

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Compound of Interest

Compound Name: Pentacadmium
chloridetriphosphate

CAS No.: 12185-64-7

Cat. No.: B077302

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Executive Summary & Immediate Hazard Alert

Pentacadmium chloridetriphosphate (CAS: 12185-64-7), often referred to as Cadmium Chlorophosphate, is a highly toxic, carcinogenic inorganic salt. Improper disposal poses severe legal liabilities under the Resource Conservation and Recovery Act (RCRA) and immediate health risks to personnel (nephrotoxicity, inhalation toxicity).

Core Directive: This substance is strictly regulated. Under no circumstances should it be disposed of via sanitary sewer, trash, or evaporation. All waste containing this compound must be managed as RCRA Hazardous Waste (Code D006) and transferred to a licensed disposal facility.

Chemical Identification & Regulatory Profile

Accurate identification is the first step in compliant disposal. Use the following data to populate your Hazardous Waste Profile (HWP).

Parameter	Specification
Chemical Name	Pentacadmium chloridetriphosphate
Synonyms	Cadmium chloride phosphate; Cadmium chlorophosphate
Formula	
CAS Number	12185-64-7
RCRA Waste Code	D006 (Cadmium - Toxicity Characteristic)
DOT Shipping Name	UN 2570, Cadmium compounds, n.o.s.[1] (Pentacadmium chloridetriphosphate), 6.1, PG III
GHS Classification	Carcinogen (1A), Acute Tox (Inhal/Oral), Aquatic Acute/Chronic (1)

Pre-Disposal Stabilization & Handling

Before disposal can occur, the material must be stabilized to prevent exposure during storage.

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N100 or P100 particulate respirator is mandatory if working with powder outside a glovebox.
- Dermal: Double nitrile gloves (minimum 0.11 mm thickness) or Silver Shield® laminate gloves for concentrated solutions.
- Ocular: Chemical splash goggles; face shield recommended for liquid handling.

Engineering Controls

- Primary: Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood.
- Secondary: All weighing and transfer must occur over a plastic tray or disposable bench liner to capture micro-spills.

Step-by-Step Disposal Protocol

This protocol avoids "in-lab treatment" (e.g., precipitation) which increases operator risk. We utilize a "Segregate, Contain, Transfer" methodology compliant with EPA 40 CFR 262.

Step 1: Waste Segregation

Crucial Logic: Cadmium is an inorganic heavy metal. Mixing it with organic solvents (e.g., Acetone, Methanol) creates "Mixed Waste," which is exponentially more expensive and difficult to dispose of.

- Solid Waste: Keep pure powder or contaminated debris (weigh boats, gloves) separate.
- Liquid Waste: Aqueous solutions must be kept at $\text{pH} < 2$ (acidified with HNO_3) to prevent precipitation in the container, unless your specific waste vendor requires neutral pH. Do not mix with organic solvents.

Step 2: Containerization

- Select Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid glass due to breakage risk.
- Satellite Accumulation: Place the container in your lab's designated Satellite Accumulation Area (SAA).
- Secondary Containment: The waste container must sit inside a secondary tray capable of holding 110% of the container's volume.

Step 3: Labeling

Attach a hazardous waste tag immediately upon the first addition of waste.^[2]

- Must Read: "Hazardous Waste - Toxic (Cadmium)"
- Constituents: List "**Pentacadmium chloridetriphosphate**" and "Water" (if aqueous). Do not use abbreviations.
- Hazards: Check "Carcinogen" and "Toxic."^{[3][4]}

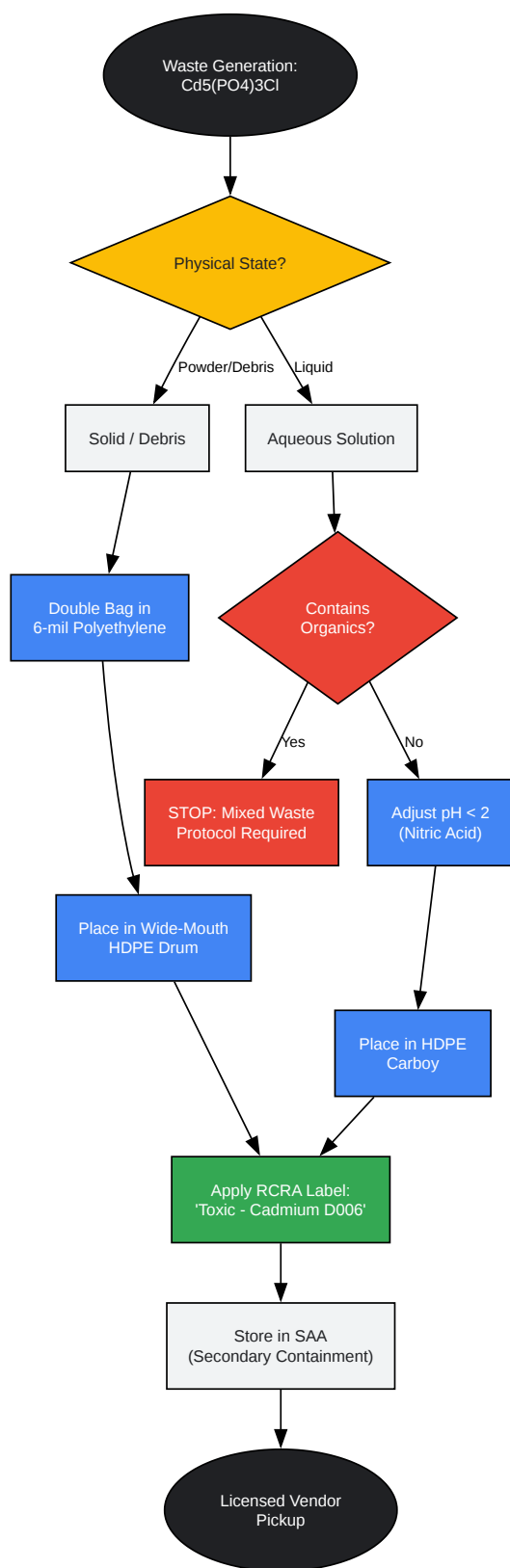
Step 4: Final Handoff

Contact your institution's EHS department or licensed waste vendor (e.g., Clean Harbors, Veolia) for pickup. Do not transport the container yourself.

Visualized Workflows

Disposal Decision Logic

This diagram illustrates the critical decision points for classifying and routing the waste.

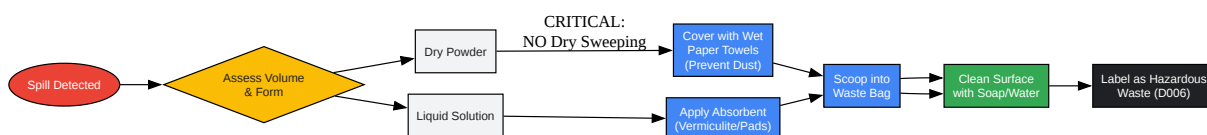


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Figure 1: Decision logic for segregating and packaging Cadmium waste streams to ensure RCRA compliance.

Emergency Spill Response

Immediate actions to take in the event of an accidental release.



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Figure 2: Emergency response workflow emphasizing dust suppression for dry spills.

Scientific Rationale & Causality

Why Acidify Aqueous Waste?

Cadmium ions (

) can precipitate as hydroxides or phosphates if the pH rises, forming a sludge at the bottom of the container. This sludge creates a non-homogeneous waste stream that is difficult to sample and analyze, potentially leading to "Unknown" surcharges from waste vendors. Maintaining pH < 2 keeps the Cadmium in solution (

), ensuring a homogeneous mixture for safer transport.

Why No In-Lab Precipitation?

While treating Cadmium with Sulfide (

) generates insoluble CdS, this process often requires Sodium Sulfide (

), which can release fatal Hydrogen Sulfide (

) gas if mishandled in an acidic environment. The risk of generating a secondary gas hazard outweighs the benefit of volume reduction in a research setting.

References

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